

In-Vitro Characterization of Aurothiomalate's Bioactivity: A Technical Guide

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Compound of Interest

Compound Name: Aurothiomalate

Cat. No.: B1210753

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium **aurothiomalate**, a gold-based compound, has a long history in the treatment of rheumatoid arthritis. Its therapeutic efficacy is attributed to its diverse immunomodulatory and anti-inflammatory effects. This technical guide provides an in-depth overview of the in-vitro bioactivity of **aurothiomalate**, focusing on its cellular and molecular mechanisms of action. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals involved in drug discovery and development.

Core Bioactivities and Quantitative Data

Aurothiomalate exerts its effects on a variety of immune cells and enzymatic targets. The following tables summarize the available quantitative data on its in-vitro bioactivity.

Target Enzyme	Organism/Tissue Source	Method	Parameter	Value	Reference
β -Glucuronidase	Bovine liver	Enzymatic Assay	K1 (Equilibrium Constant)	~4000 μ M	[1]
Acid Phosphatase	Wheat germ	Enzymatic Assay	K1 (Equilibrium Constant)	Not explicitly stated, but inhibited by NaAuTM	[1]

Note: Specific IC50 values for the inhibition of β -Glucuronidase and Acid Phosphatase by sodium **aurothiomalate** were not available in the reviewed literature. The provided equilibrium constant (K1) for β -Glucuronidase indicates a relatively low affinity of interaction.

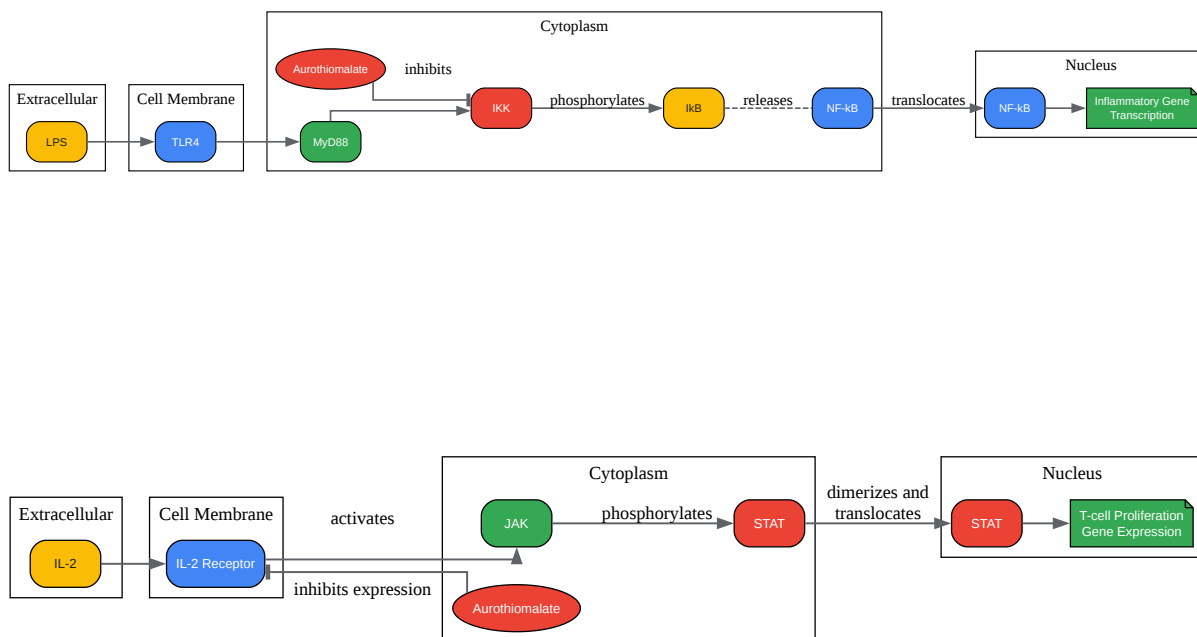
Cellular Process	Cell Type	Stimulus	Assay	Effect	Concentration Range	Reference
Lymphocyte Proliferation	Rat Lymphocytes	Mycoplasma pulmonis mitogen	Not Specified	Dose-dependent inhibition	10 to 150 µg/mL	[2]
T-Cell Proliferation	Human Mononuclear Cells	Phytohaemagglutinin (PHA)	Not Specified	Inhibition	≥ 2.0 µg/mL	[3]
Immunoglobulin Secretion	Human Lymphocytes	Pokeweed Mitogen (PWM)	Reverse Hemolytic Plaque Forming Cell (PFC) Assay	Dose-dependent inhibition	Not Specified	
Interleukin-1 (IL-1) Production	Human Monocytes	Lipopolysaccharide (LPS)	Not Specified	No effect on IL-1 production	Up to 100 µg/mL	[3]
Interleukin-1 (IL-1) Production	Rabbit	Pyrogens (in-vivo)	Lymphocyte Activating Factor Assay	No suppression of IL-1 production	Not Specified	[4]

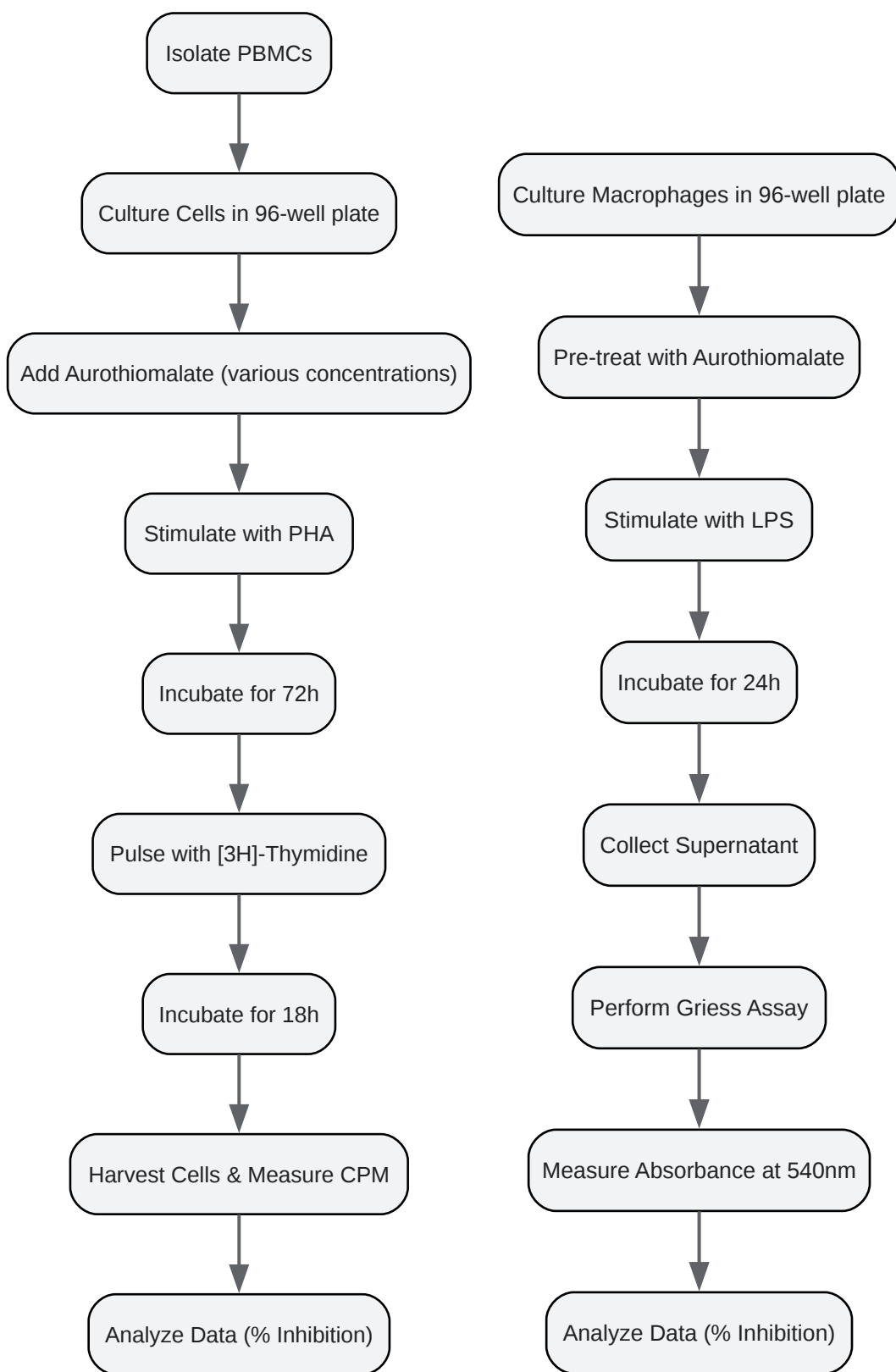
Key Signaling Pathways Affected by Aurothiomalate

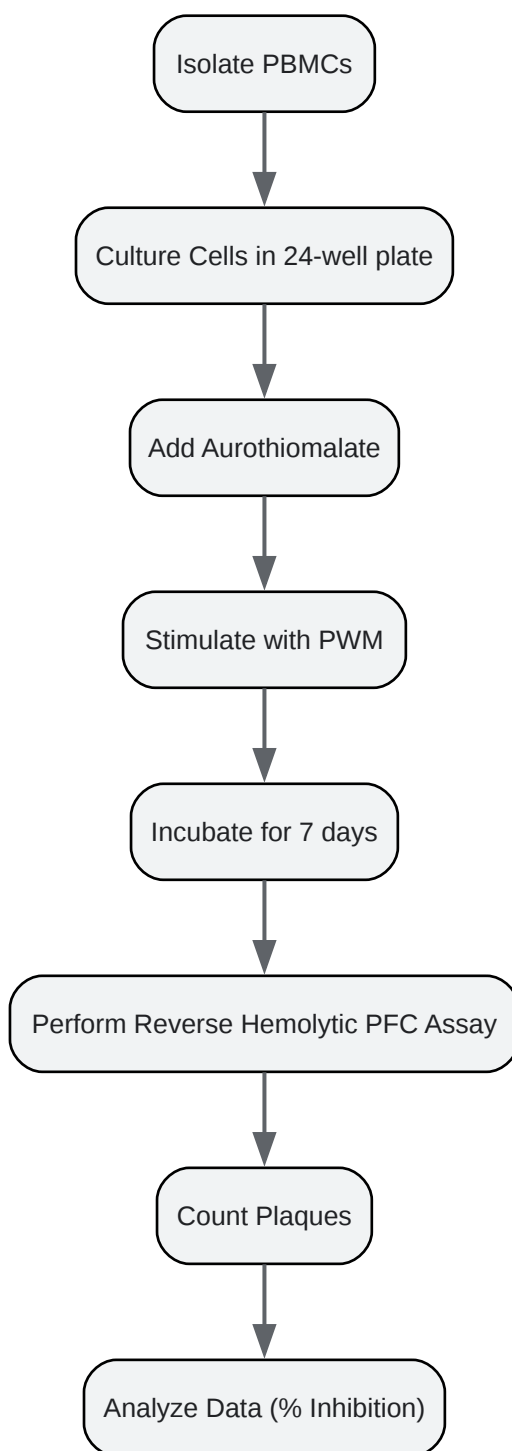
Aurothiomalate has been shown to modulate key inflammatory signaling pathways, including the NF-κB and IL-2 signaling pathways.

NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway is a critical regulator of inflammatory responses. **Aurothiomalate** has been identified as an inhibitor of this pathway.[5]







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